

# Technical Guide: BDP TR Methyltetrazine for Bioorthogonal Labeling

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## Compound of Interest

Compound Name: BDP TR methyltetrazine

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This technical guide provides an in-depth overview of **BDP TR methyltetrazine**, a fluorescent probe designed for bioorthogonal labeling applications. The document details its physicochemical and spectral properties, safety information based on available Safety Data Sheets (SDS), and a generalized experimental protocol for its use in cell labeling via inverse electron demand Diels-Alder (iEDDA) click chemistry.

## Core Properties of BDP TR Methyltetrazine

**BDP TR methyltetrazine** is a fluorescent dye belonging to the borondipyrromethene (BODIPY) class, functionalized with a methyltetrazine moiety. This combination allows for highly specific and efficient labeling of target molecules functionalized with a trans-cyclooctene (TCO) group. The "TR" designation indicates that its spectral properties are similar to Texas Red, emitting in the red region of the visible spectrum.

## Physicochemical and Spectral Data

The following tables summarize the key quantitative data for **BDP TR methyltetrazine**, compiled from various suppliers.

Identifier	Value	Source(s)
Product Name	BDP TR methyltetrazine	[1]
CAS Number	2183473-54-1	[1]
Molecular Formula	C <sub>31</sub> H <sub>24</sub> BF <sub>2</sub> N <sub>7</sub> O <sub>2</sub> S	[1]
Molecular Weight	607.5 g/mol	[1]
Appearance	Violet crystals	[2][3]
Purity	≥95% (typically ~98%)	[1][3]
Solubility	Soluble in DMF, DMSO, DCM	[1][2][3]

Spectral Property	Value	Source(s)
Excitation Maximum (λ <sub>ex</sub> )	589 nm	[1][2][3]
Emission Maximum (λ <sub>em</sub> )	616 nm	[1][2][3]
Molar Extinction Coefficient (ε)	60,000 M <sup>-1</sup> cm <sup>-1</sup>	[1][2][3]
Fluorescence Quantum Yield (Φ)	0.9	[1][2][3]

## Safety Data Sheet (SDS) Information


The following safety information is based on available SDS documentation for **BDP TR methyltetrazine** and similar tetrazine-containing compounds. Researchers must consult the specific SDS provided by their supplier before handling this chemical.


## Hazard Identification

Based on GHS classification, **BDP TR methyltetrazine** is considered hazardous.[4]

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

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## Handling and Storage

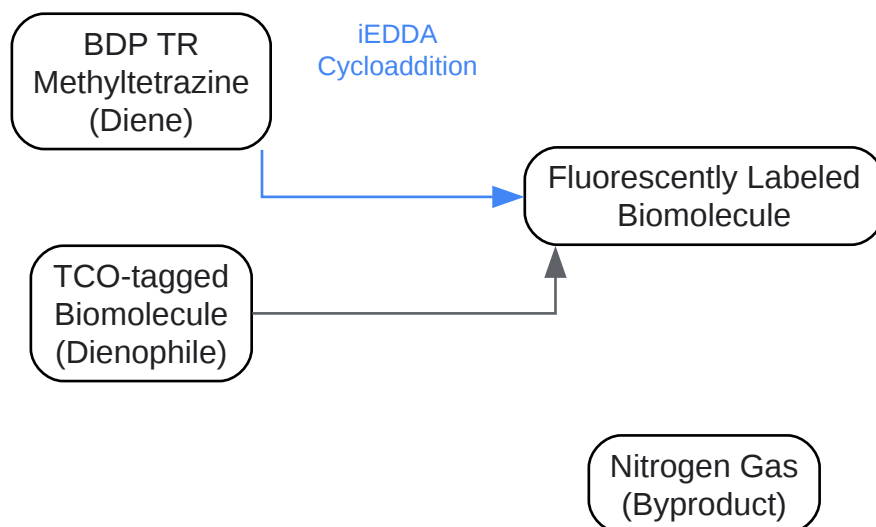
Parameter	Recommendation	Source(s)
Storage Temperature	-20°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Storage Conditions	Store in the dark, desiccated. Avoid prolonged exposure to light.	<a href="#">[2]</a> <a href="#">[5]</a>
Shipping Temperature	Ambient temperature	<a href="#">[1]</a>
Personal Protective Equipment (PPE)	Wear protective gloves, chemical-resistant clothing, safety goggles, and use in a chemical fume hood.	<a href="#">[6]</a>
First Aid Measures	If Swallowed: Call a POISON CENTER or doctor. Rinse mouth. If on Skin: Wash with plenty of water. If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	<a href="#">[4]</a> <a href="#">[6]</a>
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.	<a href="#">[4]</a> <a href="#">[6]</a>

## Experimental Protocols and Signaling Pathways

### Signaling Pathway: Inverse Electron Demand Diels-Alder (iEDDA) Reaction

**BDP TR methyltetrazine** functions through a bioorthogonal reaction known as the inverse electron demand Diels-Alder (iEDDA) cycloaddition. [\[7\]](#)[\[8\]](#) In this reaction, the electron-deficient tetrazine ring of **BDP TR methyltetrazine** acts as the diene and rapidly reacts with an electron-rich dienophile, typically a strained alkene like trans-cyclooctene (TCO). [\[9\]](#)[\[10\]](#) This reaction is

highly specific, proceeds quickly under physiological conditions without the need for a catalyst, and its only byproduct is nitrogen gas. [9][11]

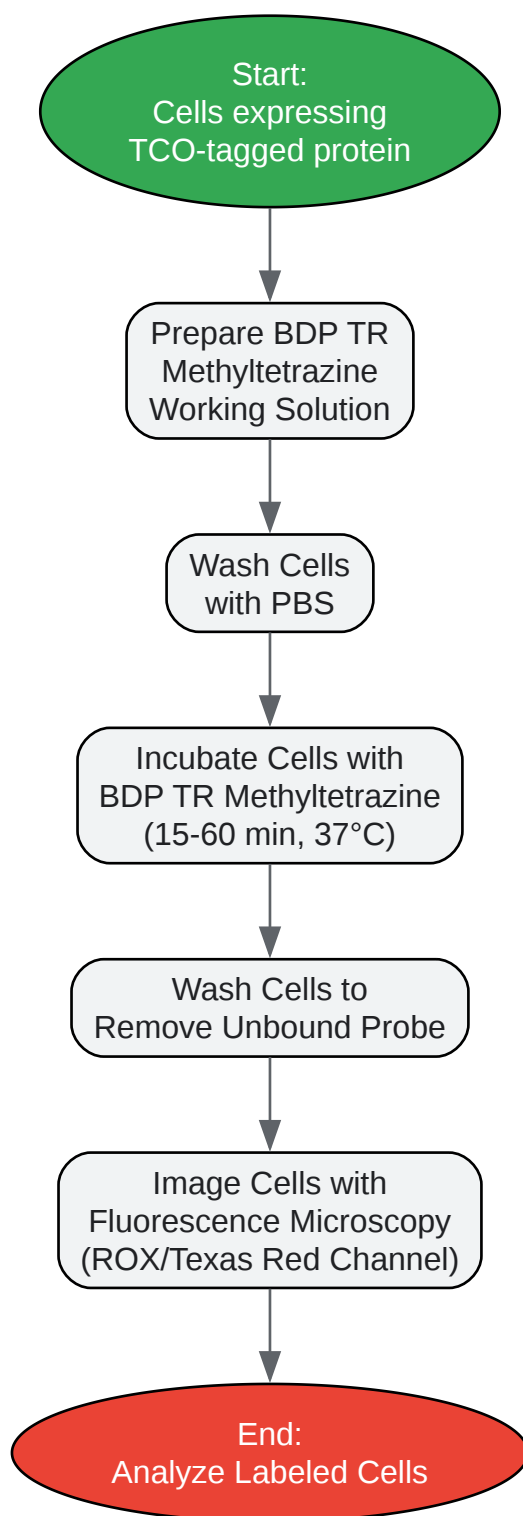


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Caption: The iEDDA reaction between **BDP TR methyltetrazine** and a TCO-tagged biomolecule.

## Experimental Workflow: Live-Cell Labeling

The following is a generalized workflow for labeling intracellular proteins tagged with TCO using **BDP TR methyltetrazine**. This protocol is adapted from general procedures for TCO-tetrazine ligations. [11][12] Optimization of concentrations and incubation times is recommended for specific cell lines and target proteins.



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Caption: A generalized workflow for live-cell labeling using **BDP TR methyltetrazine**.

## Detailed Methodologies

### 1. Preparation of **BDP TR Methyltetrazine** Stock Solution:

- Dissolve **BDP TR methyltetrazine** in anhydrous DMSO to prepare a 1-10 mM stock solution.
- Store the stock solution at -20°C, protected from light.

### 2. Cell Preparation:

- Seed mammalian cells expressing the TCO-modified protein of interest onto an appropriate imaging plate or coverslip.
- Culture the cells to the desired confluency (e.g., 60-80%) in a humidified incubator at 37°C with 5% CO<sub>2</sub>.

### 3. Live-Cell Labeling:

- On the day of the experiment, prepare a working solution of **BDP TR methyltetrazine** by diluting the stock solution in pre-warmed complete cell culture medium to a final concentration of 1-10 µM. It is recommended to perform a concentration titration to find the optimal concentration for your specific application. [12] - Remove the culture medium from the cells and wash once with pre-warmed phosphate-buffered saline (PBS).
- Add the **BDP TR methyltetrazine** working solution to the cells.
- Incubate the cells for 15-60 minutes at 37°C in a CO<sub>2</sub> incubator. The optimal incubation time will depend on the cell type and the expression level of the target protein. [12]
- 4. Washing and Imaging:
  - Remove the labeling solution from the cells.
  - Wash the cells two to three times with pre-warmed complete cell culture medium to remove any unbound probe.
  - Replace the final wash with fresh pre-warmed imaging buffer (e.g., phenol red-free medium).

- Image the cells using a fluorescence microscope equipped with a filter set appropriate for the ROX or Texas Red channel (Excitation: ~589 nm, Emission: ~616 nm).
- Acquire images to analyze the localization and dynamics of the labeled protein.

This guide provides a comprehensive starting point for researchers and professionals interested in utilizing **BDP TR methyltetrazine** for bioorthogonal labeling. For optimal results, it is essential to consult the specific product documentation and safety data sheets provided by the manufacturer and to optimize protocols for the specific experimental system.

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